

UV-Vis Absorption Maxima for Conjugated Alkynones

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Compound of Interest

Compound Name: 2-Propyn-1-one, 3-(4-methylphenyl)-1-phenyl-

CAS No.: 14939-05-0

Cat. No.: B14113856

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Executive Summary

Conjugated alkynones (

-acetylenic ketones) represent a distinct class of electrophiles increasingly utilized in Targeted Covalent Inhibitors (TCIs). Unlike their alkene counterparts (enones), alkynones possess a linear geometry and orthogonal

-electron systems that create unique electronic signatures. This guide provides a rigorous analysis of their UV-Vis absorption characteristics, structural determinants, and experimental protocols, bridging fundamental spectroscopy with practical drug discovery applications.

Part 1: Theoretical Framework & Electronic Transitions

The Chromophore System

The core chromophore in conjugated alkynones is the interaction between the carbonyl group (

) and the adjacent carbon-carbon triple bond (

). This conjugation lowers the energy gap between the Highest Occupied Molecular Orbital (HOMO) and the Lowest Unoccupied Molecular Orbital (LUMO), resulting in a bathochromic (red) shift compared to isolated alkynes or ketones.

Two primary electronic transitions define the spectrum:

- Transition (K-band): High intensity (

M

cm

). Corresponds to the excitation of electrons within the conjugated

system.

- Transition (R-band): Low intensity (

M

cm

). Corresponds to the excitation of a non-bonding electron from the carbonyl oxygen to the antibonding

orbital.

Orbital Geometry and Hybridization

Unlike enones, where the

and

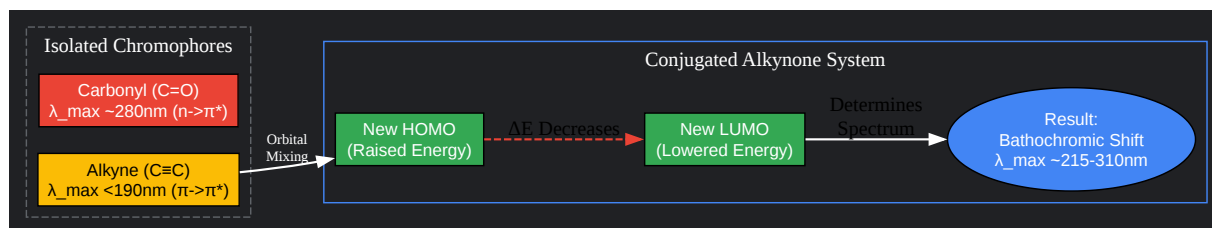
bonds are both

hybridized and planar, the alkyne linkage is

hybridized and linear. This geometry allows for "cylindrical" electron density, but effective conjugation only occurs with the

orbitals that are parallel to the carbonyl

system.



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Figure 1: Orbital mixing in conjugated systems leads to band gap contraction and redshifted absorption.

Part 2: Structural Determinants of

The absorption maximum is highly sensitive to substitution patterns. Below is a synthesized dataset of representative conjugated alkynones.

Table 1: UV-Vis Absorption Maxima of Representative Alkynones

Note: Values are approximate and solvent-dependent (typically measured in Ethanol or Methanol).

Compound Name	Structure	()	()	Structural Insight
3-Butyn-2-one		214 nm	~308 nm	Base chromophore. Minimal conjugation.
1-Phenyl-2-propyn-1-one		245 nm	320 nm	Phenyl conjugation with carbonyl extends delocalization.
4-Phenyl-3-butyn-2-one		282 nm	~315 nm (shoulder)	Phenyl conjugation with alkyne has a stronger bathochromic effect on the K-band.
1,3-Diphenyl-2-propyn-1-one		298 nm	Masked	"Chalcone" analogue. Extended conjugation across the entire molecule.

Solvatochromism

- (K-band): Exhibits positive solvatochromism (Red Shift) in polar solvents. The excited state is more polar than the ground state and is stabilized by polar solvents.
- (R-band): Exhibits negative solvatochromism (Blue Shift) in polar solvents. Hydrogen bonding (e.g., in ethanol/water) stabilizes the ground state non-bonding electrons, increasing the energy required for excitation.

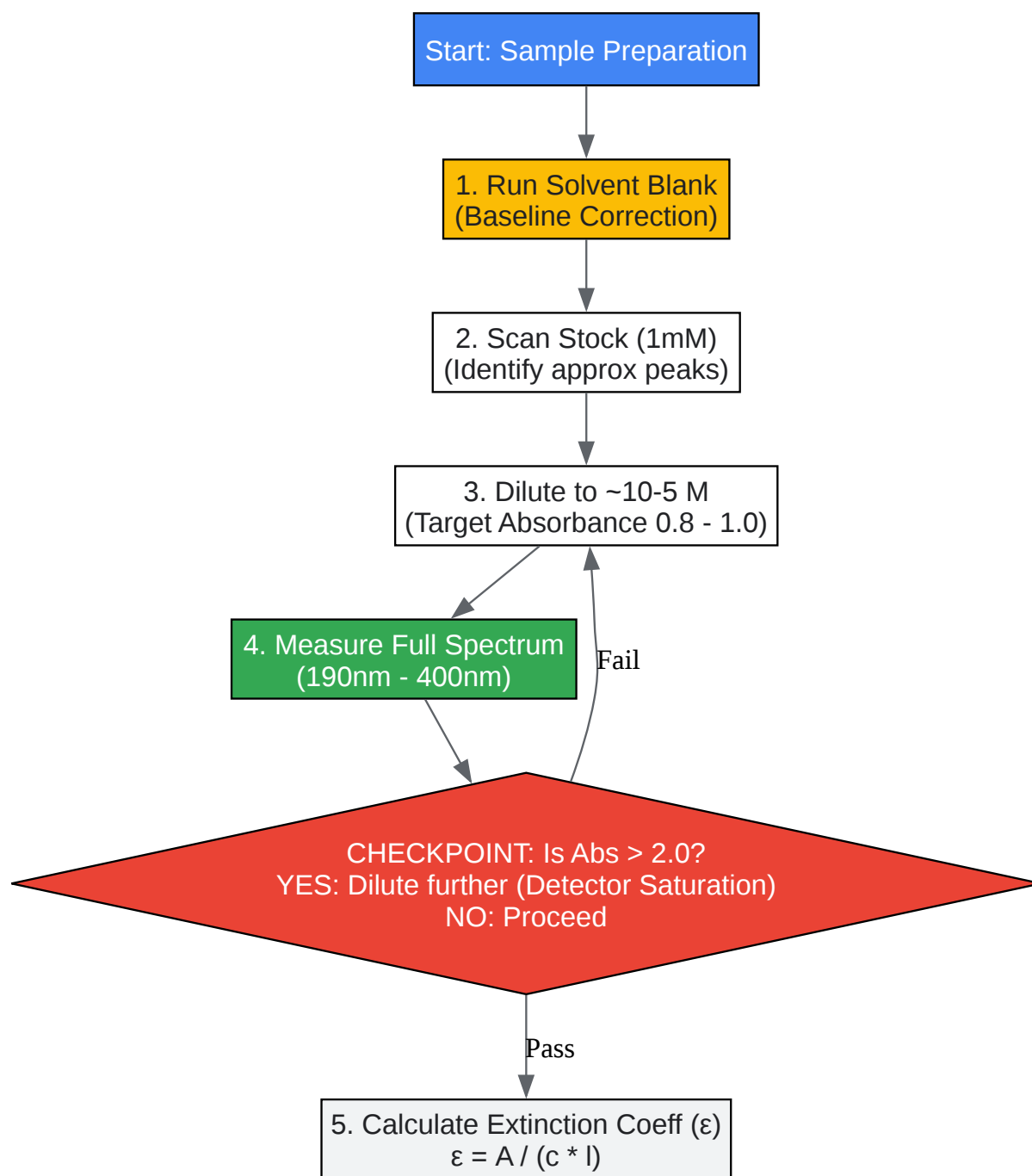
Part 3: Experimental Protocol (Self-Validating System)

To ensure data integrity, the following protocol incorporates validation steps ("checkpoints") to prevent common artifacts like solvent cutoff interference or concentration quenching.

Reagents & Preparation

- Solvent: Acetonitrile (MeCN) or Methanol (MeOH), HPLC Grade.
 - Why: MeCN has a UV cutoff of ~190 nm, allowing clear observation of the band.
- Stock Solution: Prepare M stock in a volumetric flask.
- Working Solution: Dilute to M.

Workflow Diagram



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Figure 2: Self-validating UV-Vis measurement workflow.

Critical Considerations

- Quartz Cuvettes: Glass absorbs UV <300 nm. Fused silica (quartz) is mandatory.
- Nucleophile Avoidance: Do not use solvents containing thiols or primary amines. Conjugated alkynones are potent Michael acceptors and will react with the solvent, altering the spectrum (disappearance of the alkyne band).

Part 4: Applications in Drug Discovery (Targeted Covalent Inhibitors)

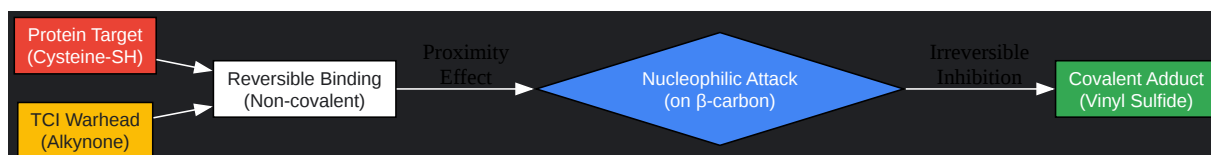
Conjugated alkynones are "warheads" in Targeted Covalent Inhibitors (TCIs). They react specifically with non-catalytic cysteine residues in proteins.

Mechanism of Action

The reaction is a Michael Addition (1,4-addition). The cysteine thiolate attacks the β -carbon (electrophilic site), resulting in a stable vinyl sulfide adduct.

- Spectroscopic Monitoring: The reaction can be monitored by the disappearance of the alkyne

band (~220-280 nm) and the emergence of a new vinyl sulfide absorption (often redshifted but distinct).



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Figure 3: Mechanism of Covalent Inhibition by Alkynones.

References

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Sources

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